

Application Notes and Protocols: Copper as a Molecular Probe in Cellular Signaling

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Compound of Interest

Compound Name: CU-2010

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Copper (Cu) is an essential trace element crucial for a myriad of physiological processes, including cellular respiration, antioxidant defense, and neurotransmitter synthesis.[1][2] Emerging evidence has established that copper ions, in addition to their catalytic roles in enzymes, function as critical signaling molecules, modulating key pathways implicated in cell growth, proliferation, and survival.[3] This has led to significant interest in understanding and manipulating copper homeostasis for therapeutic purposes, particularly in cancer research where copper levels are often dysregulated.[4][5]

These application notes provide a comprehensive overview of the role of copper as a signaling molecule and detail the use of molecular probes to investigate its function. This document is intended for researchers, scientists, and drug development professionals interested in studying copper-dependent signaling pathways.

Quantitative Data Summary

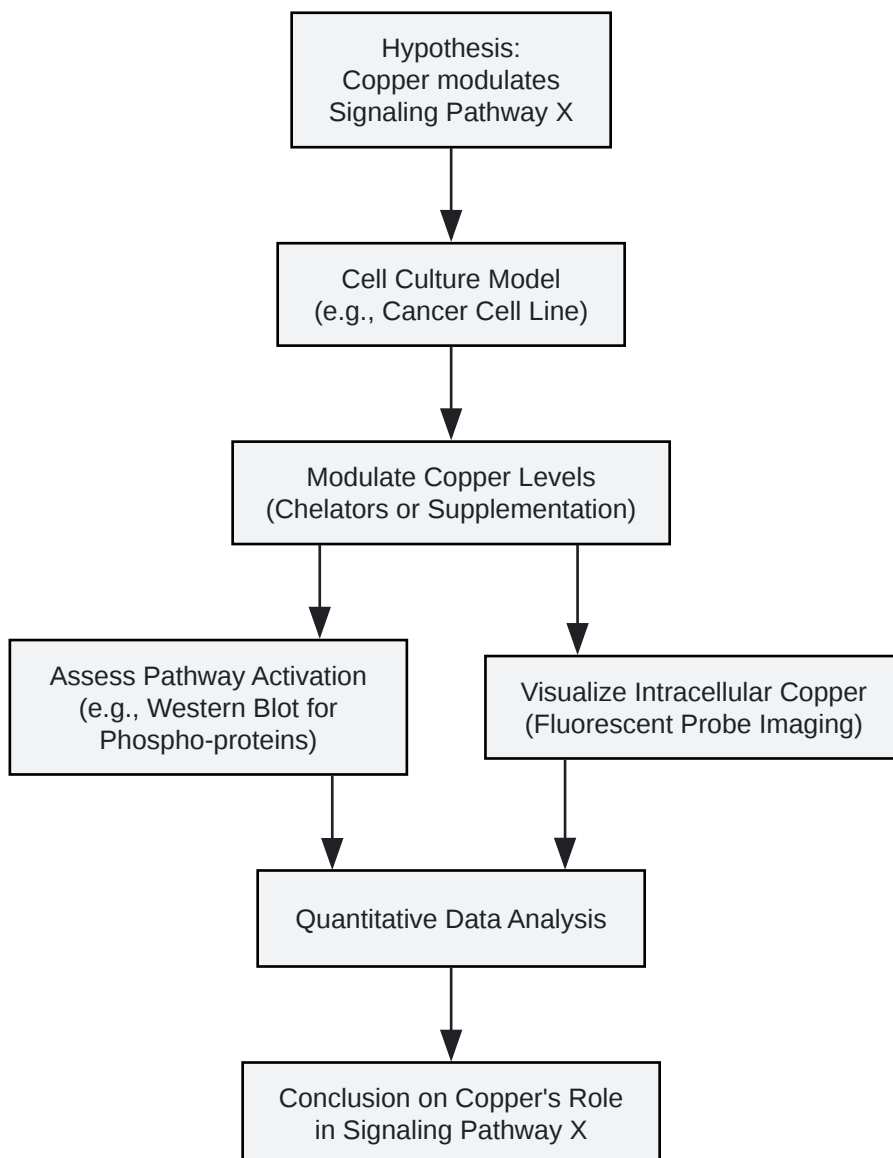
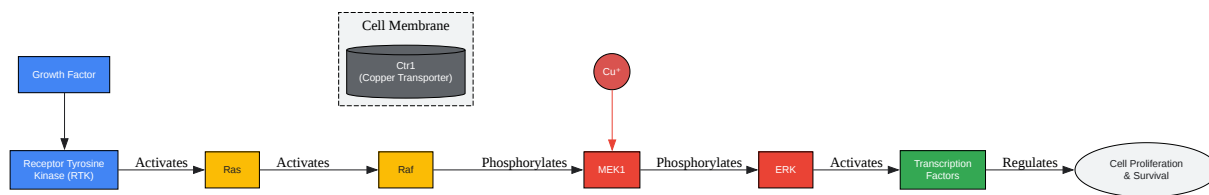
The effective use of molecular probes for copper requires a thorough understanding of their binding properties. The following table summarizes key quantitative data for representative fluorescent copper probes.

Probe Name	Excitation (nm)	Emission (nm)	Detection Limit	Binding Stoichiometry (Probe:Cu ²⁺)	Reference
N4	Not Specified	525	1.20 µM	1:1	[6]
BNQ	520	520	45.5 nM	Not Specified	[7]
A5	440	525	0.11 µM	Not Specified	[8]
T-Cu ²⁺	Not Specified	Not Specified	0.289 µmol/L	Not Specified	[9]

Signaling Pathway: Copper and the Ras/MAPK Pathway

Copper has been identified as a key modulator of the Ras/mitogen-activated protein kinase (MAPK) signaling pathway, a critical cascade that regulates cell proliferation, differentiation, and survival.[\[3\]](#) Copper ions directly bind to and enhance the activity of MEK1, a central kinase in this pathway, leading to the phosphorylation and activation of ERK.[\[3\]](#) The high-affinity copper transporter, Ctr1, plays a crucial role in supplying the necessary copper for MAPK pathway activation.[\[3\]](#)

Below is a diagram illustrating the role of copper in the Ras/MAPK signaling pathway.



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